

Technical Guide & Safety Profile: α -Cyano-4-hydroxycinnamic Acid Butylamine Salt

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Compound of Interest

Compound Name: *alpha-Cyano-4-hydroxycinnamic acid Butylamine salt*

CAS No.: 355011-53-9

Cat. No.: B3131505

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Executive Summary

This guide details the physicochemical properties, safety profile, and experimental application of α -Cyano-4-hydroxycinnamic acid butylamine salt (CHCAB). Unlike the standard solid matrix α -Cyano-4-hydroxycinnamic acid (CHCA), this butylamine salt functions as an Ionic Liquid Matrix (ILM).

By pairing the CHCA anion with a butylammonium counterion, researchers achieve a matrix with high vacuum stability, superior spot homogeneity, and enhanced reproducibility for MALDI-TOF mass spectrometry. However, the incorporation of butylamine significantly alters the toxicity profile compared to the free acid, necessitating stricter handling protocols.

Physicochemical Identity

Parameter	Specification
Chemical Name	α -Cyano-4-hydroxycinnamic acid butylamine salt
Synonyms	CHCAB; Butylammonium α -cyano-4-hydroxycinnamate; HCCA-Butylamine
CAS Number	355011-53-9
Molecular Formula	(Salt Complex)
Molecular Weight	262.31 g/mol
Physical State	Viscous yellow liquid or low-melting waxy solid (Room Temp)
Solubility	Soluble in Methanol, Ethanol, Acetonitrile/Water mixtures
Melting Point	< 25°C (Classified as Room Temperature Ionic Liquid - RTIL)

Safety Data Sheet (SDS) Synthesis

Note: This section synthesizes data from component hazards (CHCA and n-Butylamine) and specific salt registration data. It represents a conservative safety profile.[\[1\]](#)[\[2\]](#)

Hazard Identification (GHS Classification)

Signal Word:DANGER[\[1\]](#)

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	4	Harmful if swallowed. [3]	H302
Skin Corrosion/Irritation	1B	Causes severe skin burns and eye damage.[4]	H314
Sensitization (Respiratory)	1	May cause allergy or asthma symptoms if inhaled.[4]	H334
Sensitization (Skin)	1	May cause an allergic skin reaction.[4]	H317
Acute Toxicity (Inhalation)	2	Fatal if inhaled (Dust/Mist/Vapor).	H330

Critical Safety Note: While free CHCA is merely an irritant, the butylamine component imparts corrosive properties and high inhalation toxicity. The salt form retains these hazards, particularly if aerosolized.

Emergency First Aid

- Inhalation: Immediate evacuation to fresh air.[2][4][5][6] If breathing is difficult, administer oxygen.[3][4] Medical urgency is high due to potential respiratory sensitization and toxicity.
- Skin Contact: Immediate removal of contaminated clothing.[5] Rinse skin with water for at least 15 minutes.[2][4][6] Do not neutralize with acid/base without medical direction. Treat as a chemical burn.
- Eye Contact: Rinse cautiously with water for 15 minutes, lifting eyelids.[2][6] Remove contact lenses if present.[1][2][4][5] Seek immediate ophthalmological attention.

Handling & Storage[6][8][9]

- Storage: Store under inert gas (Argon/Nitrogen) at 2–8°C. The substance is hygroscopic and light-sensitive.

- Engineering Controls: All weighing and solubilization must occur inside a fume hood.
- PPE: Nitrile gloves (double-gloving recommended), safety goggles, and lab coat. A P3/N95 respirator is required if working outside a hood.

Technical Application: Ionic Liquid Matrices (ILM)

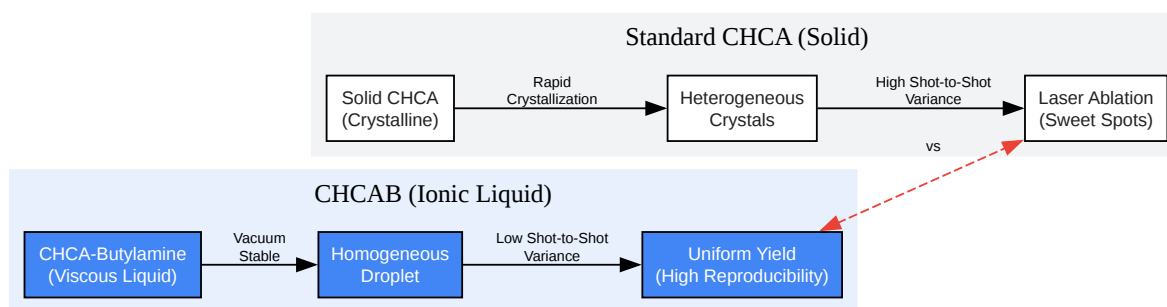
Mechanism of Action

Standard CHCA forms solid crystals upon drying. This crystallization is often heterogeneous, leading to "sweet spots" where analyte ionization is optimal and "dead spots" where it is not.

CHCAB acts as an Ionic Liquid Matrix. The bulky butylammonium cation disrupts the crystal lattice of the CHCA, lowering the melting point.

- Homogeneity: The matrix remains in a liquid or glass-like state under high vacuum.
- Solvation: Analytes (peptides/lipids) remain dissolved in the matrix droplet, ensuring uniform distribution.
- Ionization: The proton transfer capability is maintained, but the "softness" of ionization is often increased, reducing in-source decay (ISD).

Comparative Workflow Logic



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Figure 1: Comparison of standard solid CHCA matrix versus the CHCA-Butylamine Ionic Liquid Matrix (ILM), highlighting the homogeneity advantage of the salt form.

Experimental Protocol: Preparation & Usage

Synthesis of CHCAB (In-Situ)

If commercial stock is unavailable, the salt can be prepared via acid-base titration.

Reagents:

- -Cyano-4-hydroxycinnamic acid (CHCA) [Solid][7][8][3][9][10]
- n-Butylamine [Liquid, >99%]
- Methanol (LC-MS Grade)

Protocol:

- Dissolution: Dissolve 189 mg (1 mmol) of CHCA in 10 mL of Methanol.
- Titration: Slowly add 99 μ L (1 mmol) of n-Butylamine to the solution while stirring.
 - Caution: Exothermic reaction. Perform in a fume hood.
- Equilibration: Stir for 30 minutes at room temperature.
- Solvent Removal: Evaporate methanol using a centrifugal concentrator (SpeedVac) or rotary evaporator to obtain the viscous yellow CHCAB salt.
- Reconstitution: Redissolve the salt in Methanol/Acetonitrile (1:1) to a final concentration of 10–20 mg/mL for use.

MALDI Spotting (Dried Droplet Variant)

- Analyte Mix: Mix the peptide/protein sample 1:1 or 1:10 with the CHCAB matrix solution.
- Deposition: Deposit 0.5–1.0 μ L onto the MALDI target plate.

- **Drying:** Allow to dry. Unlike solid CHCA, this will not turn opaque white but may remain a translucent film or viscous micro-droplet.
- **Analysis:** Analyze in Negative Ion Mode (preferred for some ILMs) or Positive Mode. Note that laser power requirements may differ from solid matrices.

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